

Sodium Thiosulfate as an Antidote for Cyanide Poisoning: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Thiosulfuric acid	
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Introduction

Cyanide is a potent and rapidly acting poison that inhibits cellular respiration by binding to cytochrome c oxidase, leading to cellular hypoxia and, if left untreated, rapid death.[1][2] Sodium thiosulfate is a well-established antidote for cyanide poisoning.[3] It functions as a sulfur donor for the endogenous mitochondrial enzyme rhodanese (thiosulfate sulfurtransferase), which catalyzes the conversion of toxic cyanide (CN⁻) to the significantly less toxic and readily excretable thiocyanate (SCN⁻).[3][4] This document provides detailed application notes, experimental protocols, and quantitative data to guide research and development of sodium thiosulfate as a cyanide countermeasure.

Mechanism of Action

The primary mechanism of action of sodium thiosulfate in cyanide detoxification involves the enzymatic transfer of a sulfane sulfur atom from thiosulfate to cyanide. This reaction is catalyzed by the enzyme rhodanese, which is predominantly found in the liver and kidneys.[3] The detoxification process can be summarized by the following reaction:

$$CN^- + S_2O_3^{2-} \rightarrow SCN^- + SO_3^{2-}$$
 (catalyzed by Rhodanese)[3]

This reaction converts the highly toxic cyanide ion into thiocyanate, a compound that is approximately 200 times less toxic and can be excreted in the urine.[5] While this is the main

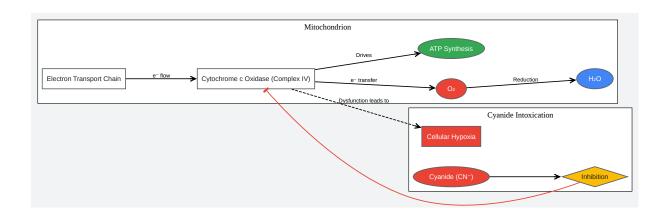


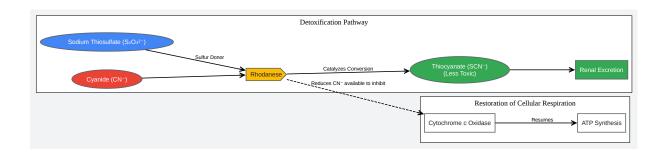
pathway, non-enzymatic conversion of cyanide to thiocyanate by sodium thiosulfate can also occur at high concentrations, particularly at an alkaline pH.[6]

Signaling Pathway and Detoxification Workflow

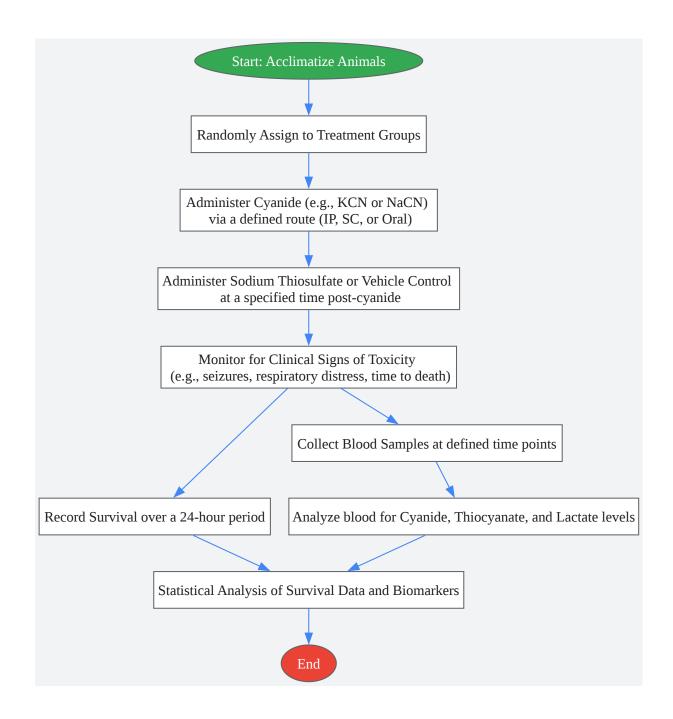
The following diagrams illustrate the cellular mechanism of cyanide toxicity and the detoxification pathway facilitated by sodium thiosulfate.











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- To cite this document: BenchChem. [Sodium Thiosulfate as an Antidote for Cyanide Poisoning: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193926#sodium-thiosulfate-as-an-antidote-for-cyanide-poisoning]

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